

# Application Notes and Protocols for MHI-148

## Administration in Animal Studies

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### Compound of Interest

Compound Name: MHI-148

Cat. No.: B15555406

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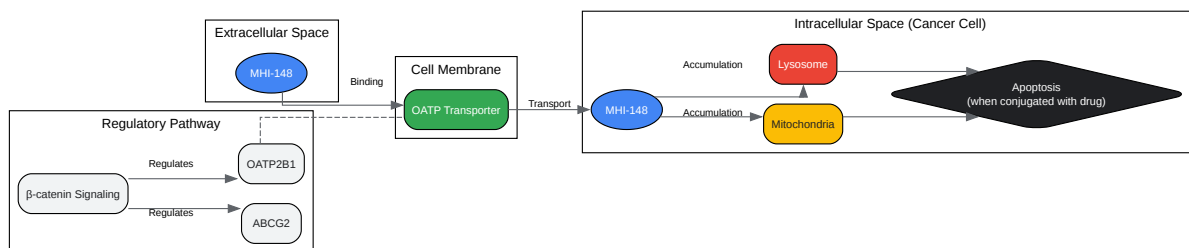
## Introduction

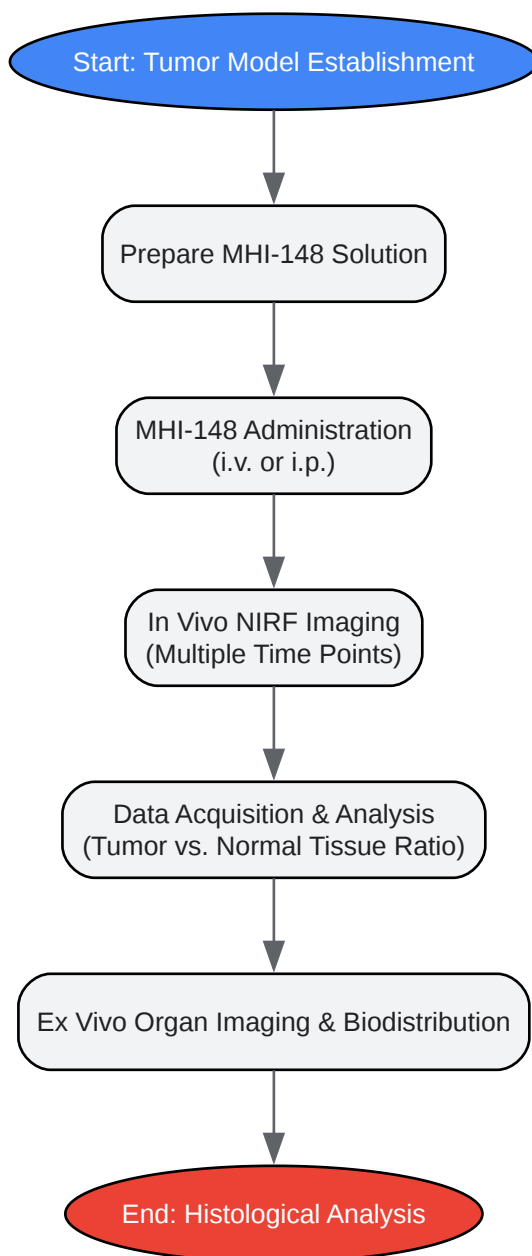
**MHI-148** is a near-infrared (NIR) heptamethine cyanine dye recognized for its tumor-targeting properties.[1][2] It exhibits preferential accumulation and retention within tumor cells compared to normal cells, making it a valuable tool for in vivo cancer imaging and targeted drug delivery. [1][2][3] These application notes provide detailed protocols for the administration of **MHI-148** in animal studies, primarily focusing on murine models, and summarize key quantitative data from published research.

## Mechanism of Action: Tumor-Specific Uptake

**MHI-148**'s selective accumulation in tumor tissues is primarily mediated by Organic Anion-Transporting Polypeptides (OATPs), which are often overexpressed on the surface of cancer cells.[1] Studies have shown that the uptake and retention of **MHI-148** in cancer cells can be blocked by competitive inhibitors of OATPs.[2][3] The hypoxic microenvironment of tumors may also contribute to its enhanced uptake.[1][4] Once inside the cancer cells, **MHI-148** localizes to the mitochondria and lysosomes.[1][2][3] The  $\beta$ -catenin signaling pathway has also been implicated in regulating the expression of membrane transporters that mediate **MHI-148** accumulation in hepatocellular carcinoma cells.[5]

## Signaling Pathway Diagram





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